Application Note: Robust Scale-Up Synthesis of 4-(3-Hydroxyprop-1-ynyl)benzonitrile

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Compound of Interest

Compound Name:	*4-(3-Hydroxyprop-1-ynyl)benzonitrile*
CAS No.:	*80151-16-2*
Cat. No.:	*B1586483*

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Executive Summary

This application note details a validated, scalable protocol for the synthesis of **4-(3-Hydroxyprop-1-ynyl)benzonitrile** (CAS: 170859-72-0). This intermediate is a critical scaffold in the synthesis of benzoxaborole anti-inflammatory agents (e.g., Crisaborole derivatives) and various kinase inhibitors.

While standard academic literature often utilizes high catalyst loadings (5–10 mol%) and chromatography for purification, this guide focuses on industrial viability. We present a Sonogashira coupling protocol optimized for kilogram-scale production, featuring reduced catalyst loading (<1 mol%), controlled exotherm management, and a chromatography-free purification strategy via crystallization.

Key Performance Indicators (KPIs):

- Target Yield: >85% isolated.
- Purity: >99% (HPLC), <10 ppm Pd.

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- Scale: 100 g to 1 kg batch size.

Strategic Retrosynthesis & Mechanism

The most efficient route to the target is the Sonogashira cross-coupling of 4-bromobenzonitrile with propargyl alcohol. 4-Bromobenzonitrile is selected over the iodo-analogue due to significantly lower cost and higher atom economy, despite its slightly lower reactivity.

Mechanistic Pathway

The reaction proceeds via a dual catalytic cycle involving Palladium (0/II) and Copper (I). Understanding this cycle is critical for troubleshooting "stalled" reactions on scale.

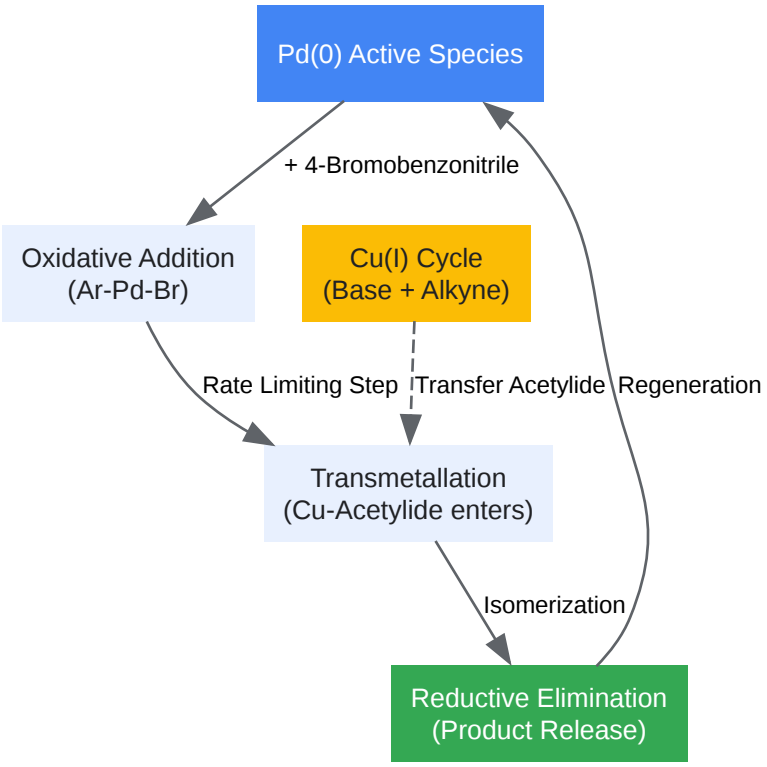

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Figure 1: Catalytic cycle highlighting the transmetallation intersection where copper-acetylide species feed into the palladium cycle.

Critical Process Parameters (CPP)

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To ensure reproducibility and safety during scale-up, the following parameters must be strictly controlled:

Parameter	Specification	Scientific Rationale
Catalyst Loading	0.5 – 1.0 mol% $Pd(PPh_3)_2Cl_2$	High loadings promote homocoupling (Glaser) of the alkyne. Lower loading improves purity.
Temperature	60°C – 70°C	Bromides require heat to undergo oxidative addition. <60°C results in stalled conversion; >80°C degrades the catalyst.
Alkyne Stoichiometry	1.1 – 1.2 equivalents	Propargyl alcohol is prone to homocoupling. A slight excess ensures full conversion of the aryl halide.
Oxygen Exclusion	< 500 ppm O_2	Oxygen promotes the Glaser coupling side reaction (diyne formation), consuming the alkyne and poisoning the catalyst.
Base Choice	Triethylamine (Et_3N)	Acts as both base and solvent/co-solvent. Must be dry to prevent hydrolysis of the nitrile (though slow).

Scale-Up Protocol (100g Basis)

Safety Warning:Propargyl alcohol is toxic (dermal/inhalation), flammable, and a lachrymator. 4-Bromobenzonitrile is an irritant. Perform all operations in a fume hood. Ground all glassware to prevent static discharge.

Materials

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- 4-Bromobenzonitrile: 100.0 g (0.549 mol)
- Propargyl Alcohol: 36.9 g (0.659 mol, 1.2 eq)
- Bis(triphenylphosphine)palladium(II) dichloride: 3.85 g (0.0055 mol, 1 mol%)
- Copper(I) Iodide (CuI): 1.05 g (0.0055 mol, 1 mol%)
- Triethylamine (Et_3N): 500 mL (Solvent/Base)
- Tetrahydrofuran (THF): 200 mL (Co-solvent to improve solubility)

Experimental Procedure

Step 1: Reactor Setup & Inerting

- Equip a 2L 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, internal temperature probe, and nitrogen inlet.
- Self-Validating Step: Purge the system with nitrogen for 15 minutes. Verify oxygen absence by ensuring the exit gas does not darken a control solution (or simply rely on strict Schlenk technique). Oxygen presence causes the mixture to turn dark green/black prematurely due to Cu(II) formation.

Step 2: Reagent Charging

- Charge 4-Bromobenzonitrile (100 g), $Pd(PPh_3)_2Cl_2$ (3.85 g), and CuI (1.05 g) into the flask.
- Add degassed THF (200 mL) and Et_3N (500 mL).
- Start stirring at 250 RPM. The mixture will be a yellow/orange slurry.

Step 3: Reaction Initiation

- Heat the mixture to an internal temperature of 60°C.
- Add Propargyl Alcohol (36.9 g) dropwise via an addition funnel over 45 minutes.
  - Note: The reaction is exothermic. Monitor internal temp. Do not allow T > 75°C.

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- After addition, hold temperature at 65–70°C for 4–6 hours.

Step 4: In-Process Control (IPC)

- IPC Check: Take an aliquot after 4 hours. Dilute in EtOAc/Hexane (1:1).
- TLC: Silica gel, 30% EtOAc in Hexane.
  - SM (Ar-Br) Rf ~ 0.6
  - Product Rf ~ 0.3
- HPLC Endpoint: Reaction is considered complete when SM < 1.0% area.

Step 5: Workup & Scavenging

- Cool the reaction mixture to 20°C.
- Filter off the precipitated $Et_3N \cdot HBr$ salts using a sintered glass funnel. Wash the cake with THF (100 mL).
- Concentrate the filtrate under reduced pressure to remove THF and Et_3N.
- Dissolve the residue in Ethyl Acetate (600 mL).
- Copper Removal: Wash the organic layer with 10% aqueous NH_4Cl (2 x 300 mL).
  - Visual Check: The aqueous layer should turn blue (Cu-ammonia complex). Continue washing until the aqueous layer is colorless.
- Wash with Brine (200 mL). Dry over $MgSO_4$.
- Add Activated Charcoal (5 wt%) or a thiol-functionalized silica scavenger (e.g., SiliaMetS® Thiol) to the organic phase. Stir for 30 mins to remove residual Pd. Filter through Celite.

Step 6: Crystallization (Purification)[1]

- Concentrate the filtrate to a thick oil/solid.
- Solvent Swap: Add Toluene (200 mL) and heat to 80°C until fully dissolved.

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- Slowly add Heptane (100 mL) while maintaining temperature.
- Cool slowly to Room Temperature (over 2 hours), then to 0–5°C for 1 hour.
- Filter the off-white crystals. Wash with cold Heptane.
- Dry in a vacuum oven at 40°C for 12 hours.

Process Flow Diagram

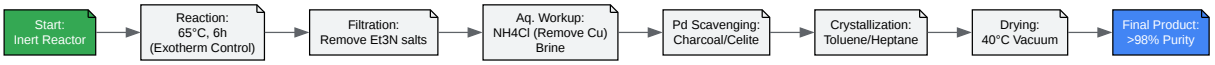

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Figure 2: Operational workflow for the isolation of **4-(3-Hydroxyprop-1-ynyl)benzonitrile**.

Analytical Specifications & Troubleshooting

Product Characterization

- Appearance: Off-white to pale yellow crystalline solid.
- Melting Point: 93–96°C (Validate experimentally; polymorphs may exist).
- 1H NMR (400 MHz, CDCl3): δ 7.60 (d, J=8.4 Hz, 2H), 7.51 (d, J=8.4 Hz, 2H), 4.52 (s, 2H), 1.95 (br s, 1H, OH).
- IR: Nitrile stretch at ~2230 cm^{-1}.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Reaction Stalls (<80% Conv)	Catalyst poisoning (O_2) or low temp.	Degas solvents more thoroughly. Add fresh catalyst (0.2 mol%) dissolved in degassed THF.
High Homocoupling (Diyne)	O_2 leak or rapid alkyne addition.	Ensure positive N_2 pressure. Slow down addition rate.
Dark Product Color	Residual Pd or Cu.	Repeat NH_4Cl wash. Recrystallize with 5% charcoal treatment.
Low Yield in Cryst.	Product too soluble in Toluene.	Increase Heptane ratio to 2:1 (Heptane:Toluene) or switch to IPA/Water (1:1).

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Sources

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